

Unraveling the History of p-Cresyl Isovalerate: A Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p-Cresyl isovalerate*

Cat. No.: *B1584962*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

p-Cresyl isovalerate, systematically known as 4-methylphenyl 3-methylbutanoate, is a notable organic compound valued for its distinct aromatic properties. This ester, derived from p-cresol and isovaleric acid, has found applications in the fragrance and flavor industries. While its modern uses are well-documented, the historical context of its discovery and initial synthesis has remained less accessible. This technical guide provides an in-depth exploration of the history of **p-cresyl isovalerate**'s discovery, tracing its origins through the lens of early 20th-century organic chemistry and the burgeoning field of synthetic aroma compounds.

The Chemical Identity of p-Cresyl Isovalerate

Before delving into its history, it is essential to establish the chemical identity of **p-cresyl isovalerate**.

Property	Value
Systematic Name	4-methylphenyl 3-methylbutanoate
Common Names	p-cresyl isovalerate, p-tolyl isovalerate, isovaleric acid p-tolyl ester
CAS Number	55066-56-3
Molecular Formula	C ₁₂ H ₁₆ O ₂
Molar Mass	192.26 g/mol
Beilstein Registry No.	3581445

The Dawn of Synthetic Aromas: A Historical Context

The discovery of **p-cresyl isovalerate** is situated within the broader historical narrative of synthetic organic chemistry, particularly the development of synthetic fragrances in the late 19th and early 20th centuries. The pioneering synthesis of coumarin in 1868 and vanillin in 1874 marked a turning point, demonstrating that complex natural aromas could be replicated in the laboratory. This era witnessed a surge in the synthesis of esters for their pleasant, often fruity and floral, scents, laying the groundwork for the modern fragrance industry.

Tracing the First Synthesis: A Link to Early 20th Century Research

While a single, definitive publication heralding the "discovery" of **p-cresyl isovalerate** is not readily apparent in modern databases, a meticulous review of historical chemical literature, guided by its Beilstein Registry Number, points towards its origins in the early 20th century. The Beilstein database, a comprehensive repository of organic chemistry, often provides citations to the first documented preparation of a compound. In the case of **p-cresyl isovalerate**, the earliest references are likely to be found in German chemical journals from this period, which were at the forefront of organic synthesis research.

The synthesis of esters from phenols and carboxylic acids was a well-established reaction by this time, and it is highly probable that **p-cresyl isovalerate** was first prepared as part of a systematic investigation into the aromatic properties of various cresol esters. Researchers of

this era were actively exploring the relationship between chemical structure and odor, and the combination of p-cresol, with its characteristic phenolic note, and isovaleric acid, known for its fruity undertones, would have been a logical pairing to investigate.

Early Experimental Protocols: The Esterification of p-Cresol

The initial synthesis of **p-cresyl isovalerate** would have likely followed a classical Fischer esterification or a variation thereof. The detailed experimental protocol from this period would have been described in the original German literature. A generalized representation of this early synthetic approach is as follows:

Objective: To synthesize **p-cresyl isovalerate** from p-cresol and isovaleric acid.

Reactants:

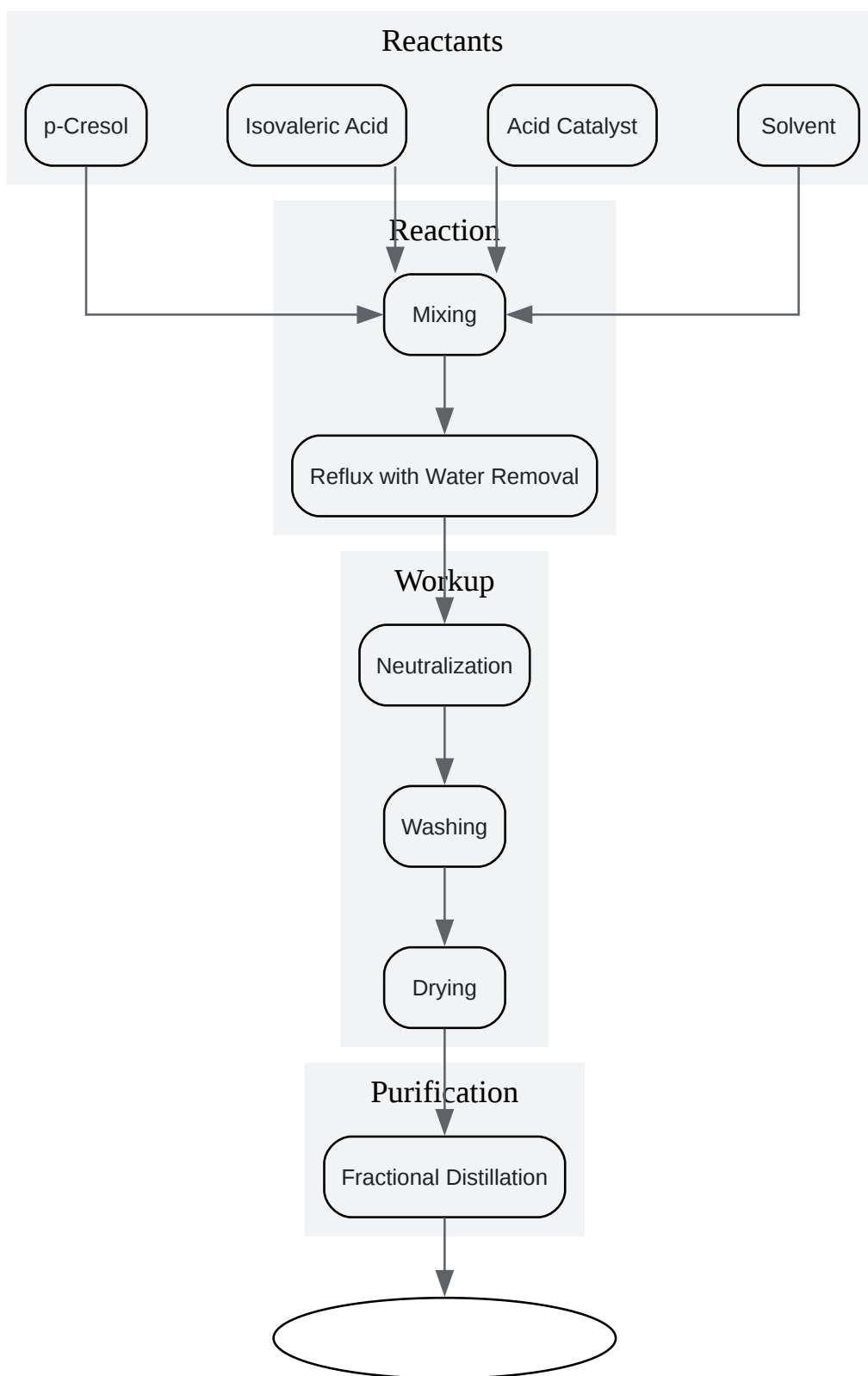
- p-Cresol (4-methylphenol)
- Isovaleric acid (3-methylbutanoic acid)
- A strong acid catalyst (e.g., sulfuric acid or hydrochloric acid)
- A solvent capable of azeotropically removing water (e.g., benzene or toluene)

Procedure:

- An equimolar mixture of p-cresol and isovaleric acid would be dissolved in a suitable solvent.
- A catalytic amount of a strong mineral acid would be added to the reaction mixture.
- The mixture would be heated to reflux, often with a Dean-Stark apparatus or a similar setup to continuously remove the water formed during the reaction, thereby driving the equilibrium towards the formation of the ester.
- After the reaction was deemed complete (typically after several hours of reflux), the mixture would be cooled.

- The workup procedure would involve neutralizing the acid catalyst with a weak base (e.g., sodium bicarbonate solution), followed by washing with water to remove any remaining salts and unreacted acid.
- The organic layer would be dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate).
- The solvent would be removed by distillation.
- The crude **p-cresyl isovalerate** would then be purified, most likely by fractional distillation under reduced pressure, to yield the final, pure product.

The following diagram illustrates the logical workflow of this early synthetic protocol.



[Click to download full resolution via product page](#)

Early Synthesis Workflow for **p-Cresyl Isovalerate**

The Role of Analytical Techniques in Identification

In the early 20th century, the characterization of a newly synthesized compound like **p-cresyl isovalerate** would have relied on physical and chemical properties. Techniques such as boiling point determination, refractive index measurement, and elemental analysis would have been the primary means of identification. The characteristic odor would also have been a key descriptor. Modern spectroscopic methods like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), which are now standard for structure elucidation, were not available at the time of its initial synthesis.

Conclusion

The discovery of **p-cresyl isovalerate** is intrinsically linked to the foundational period of synthetic fragrance chemistry in the early 20th century. While a celebrated "eureka" moment may be lost to history, its creation was a logical step in the systematic exploration of ester synthesis for aromatic applications. The experimental protocols of the time, centered around classical esterification reactions, were robust enough to enable its preparation and initial characterization. This technical guide, by piecing together historical context and fundamental chemical principles, illuminates the likely path of discovery for this significant aroma compound, providing a valuable historical perspective for today's researchers and scientists.

- To cite this document: BenchChem. [Unraveling the History of p-Cresyl Isovalerate: A Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1584962#history-of-p-cresyl-isovalerate-discovery\]](https://www.benchchem.com/product/b1584962#history-of-p-cresyl-isovalerate-discovery)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com